triethylammonium iodide material safety data sheet (MSDS) information

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Compound of Interest

Compound Name:	*Triethylammonium iodide*
Cat. No.:	*B8681709*

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An In-depth Technical Guide to the Material Safety Data Sheet (MSDS) of **Triethylammonium Iodide**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety, handling, and property information for **triethylammonium iodide** (CAS No. 4636-73-1), a compound relevant in various chemical synthesis and research applications. The following sections detail its properties, potential hazards, and recommended safety protocols to ensure its safe use in a laboratory setting.

Chemical Identification and Physical Properties

Triethylammonium iodide is a quaternary ammonium salt. Its fundamental properties are summarized below.

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Identifier	Value	Source
Chemical Name	Triethylammonium iodide	[1]
Synonyms	triethylamine hydroiodide, N,N-Diethylethanaminium iodide	[2]
CAS Number	4636-73-1	[1][2]
Molecular Formula	C6H16IN	[1][3]
Molecular Weight	229.10 g/mol	[1][3]

Physical Property	Value	Source
Appearance	Light cream powder solid	[4]
Melting Point	173 °C (decomposes)	[2]
Boiling Point	90.5°C at 760mmHg	[2]
Solubility	Information not available.	
Odor	Odorless	[4]

Hazard Identification and Safety

Triethylammonium iodide is classified as a hazardous substance. The GHS classifications indicate it can cause skin and eye irritation and may cause respiratory irritation.

Hazard Classification	Description	Source
Skin Corrosion/Irritation	Category 2: Causes skin irritation	[4]
Serious Eye Damage/Irritation	Category 2: Causes serious eye irritation	[4]
STOT-Single Exposure	Category 3: May cause respiratory irritation	[4]

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Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[5]
- P264: Wash skin thoroughly after handling.[5]
- P271: Use only outdoors or in a well-ventilated area.[5]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[5]

Toxicological Information

Detailed toxicological studies for **triethylammonium iodide** are not widely available in the provided search results. For related compounds, such as Tetraethylammonium iodide, the following data has been reported:

Toxicity Metric	Value	Test Animal	Route
LD50	35 mg/kg	Mouse	Intraperitoneal
LD50	56 mg/kg	Mouse	Intravenous

Note: This data is for Tetraethylammonium iodide and should be used as an indicative reference only.[6]

Handling, Storage, and First Aid

Experimental Protocol: Safe Handling and Storage

Safe handling and storage of **triethylammonium iodide** are critical to minimize exposure and risk.

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Handling:

- Engineering Controls: Work in a well-ventilated area, preferably under a chemical fume hood.[7]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses or goggles, chemical-resistant gloves, and a lab coat.[7][8]
- Hygiene: Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.[5][7] Do not eat, drink, or smoke in the laboratory.
- Dispensing: Avoid generating dust when handling the solid material.[7]

Storage:

- Conditions: Store in a cool, dry, and well-ventilated place.[7][9]
- Container: Keep the container tightly closed.[5][9]
- Incompatibilities: Store away from strong oxidizing agents.[8] The material is noted to be hygroscopic and light-sensitive.[8][10]

First Aid Measures

In case of exposure, follow these first aid protocols:

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Exposure Route	First Aid Protocol	Source
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.	[7]
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If irritation persists, seek medical attention.	[7][8]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.	[7][8]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[5][7]

Accidental Release and Disposal

Accidental Release: In the event of a spill, wear appropriate PPE.[7] Sweep up the solid material, avoiding dust generation, and place it in a suitable, closed container for disposal.[7][8]

Disposal: Dispose of the waste material at an approved waste disposal plant, in accordance with local, state, and federal regulations.[5]

Visualized Safety Workflow

The following diagram illustrates the key decision-making process for the safe handling of **triethylammonium iodide**.

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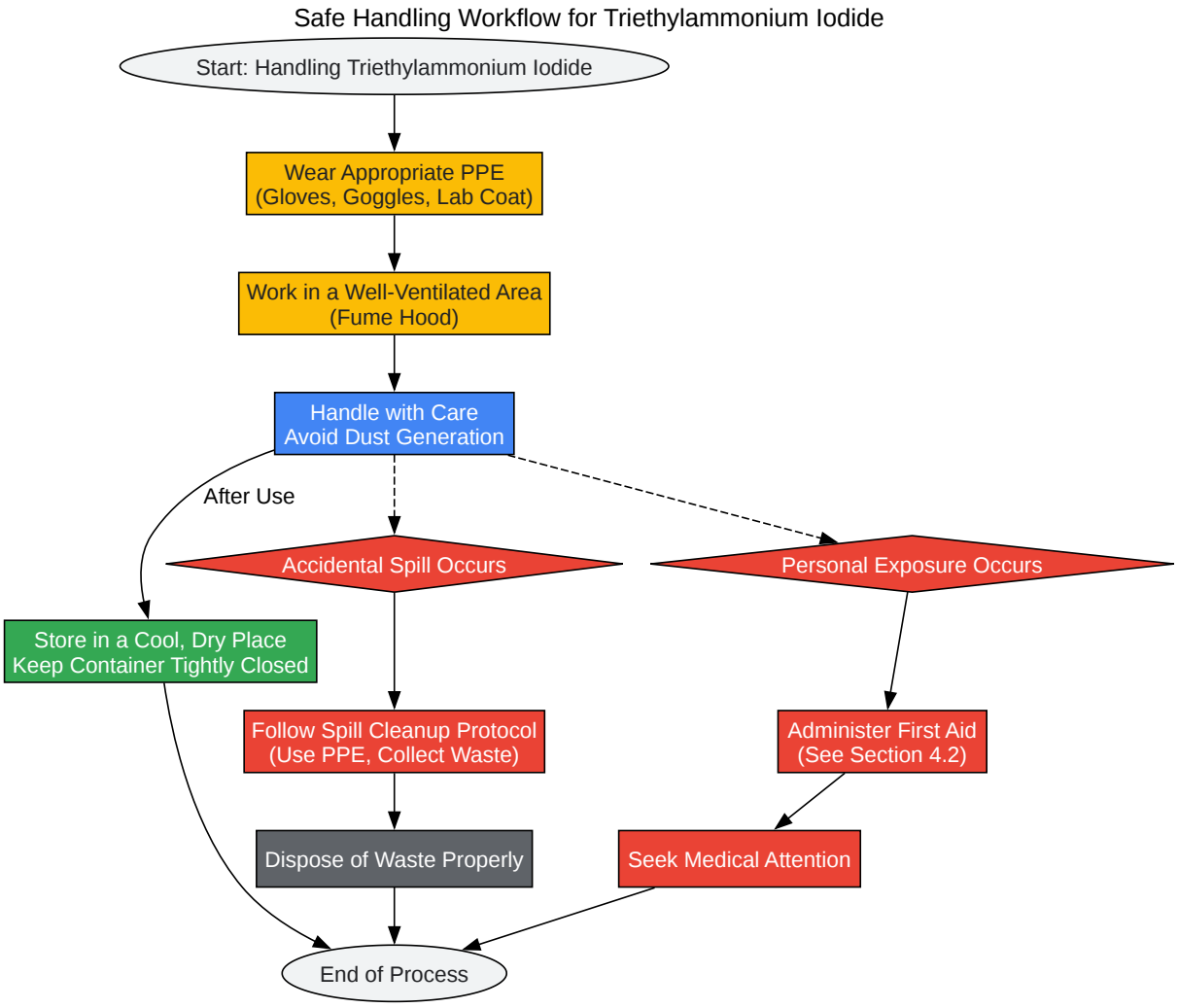

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Caption: A flowchart illustrating the key safety procedures for handling **triethylammonium iodide**.

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- To cite this document: BenchChem. [triethylammonium iodide material safety data sheet (MSDS) information]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8681709/docs#triethylammonium-iodide-material-safety-data-sheet-msds-information]

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